

(2-Hydroxyethyl)tripropylammonium Chloride: Technical Review & Application Guide

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Compound of Interest

Compound Name:	(2-Hydroxyethyl)tripropylammonium chloride
CAS No.:	96311-53-4
Cat. No.:	B3059274

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Executive Summary & Chemical Identity

(2-Hydroxyethyl)tripropylammonium chloride (CAS: 96311-53-4), often abbreviated as HETPA-Cl or Pr₃ChCl (Propyl-Choline Chloride), is a quaternary ammonium salt structurally homologous to Choline Chloride. Distinguished by its three propyl chains, it offers increased lipophilicity and steric bulk compared to its trimethyl analog (Choline).

While Choline Chloride dominates the deep eutectic solvent (DES) market, HETPA-Cl has carved a critical niche in polymer chemistry, specifically as a precursor for polyisocyanurate (PIR) trimerization catalysts. Its unique reaction kinetics provide a "smooth rise" profile in foam manufacturing, solving processability issues inherent to alkali metal catalysts.

Property	Specification
IUPAC Name	N-(2-Hydroxyethyl)-N,N,N-tripropylammonium chloride
CAS Number	96311-53-4
Molecular Formula	C ₁₁ H ₂₆ ClNO
Molecular Weight	223.78 g/mol
Physical State	Hygroscopic crystalline solid or viscous liquid (depending on purity/hydration)
Solubility	Soluble in water, alcohols; limited solubility in non-polar hydrocarbons.

Primary Application: Polyurethane & PIR Foam Catalysis

The most authoritative application of HETPA-Cl lies in the production of rigid Polyurethane (PUR) and Polyisocyanurate (PIR) foams. In this context, the chloride is typically converted (via ion exchange) to a carboxylate salt (e.g., octoate or formate) to serve as a trimerization catalyst.

The "Smooth Rise" Advantage

In continuous lamination processes (e.g., insulation board manufacturing), the reaction rate must be perfectly controlled.

- Alkali Metal Catalysts (e.g., Potassium Octoate): Provide rapid curing but often result in a "step-wise" reaction profile. This sudden surge in viscosity can cause flow marks or poor adhesion to facings.
- HETPA-Based Catalysts: The steric bulk of the tripropyl group modulates the catalyst's approach to the isocyanate, resulting in a linear, predictable rise profile. This allows for better flow and uniform density distribution.

Thermal Stability & Odor Constraints

A critical limitation detailed in patent literature (e.g., Air Products, Evonik) is thermal instability.

- Mechanism: At temperatures exceeding 100–120°C, HETPA salts undergo Hofmann elimination or reverse-Menschutkin reactions, decomposing into Tripropylamine and volatile byproducts.
- Consequence: This releases a characteristic "amine odor" in the finished foam.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Mitigation: Modern formulations often use HETPA in a "catalyst system" combined with thermally stable alkali salts to balance processability with odor control.

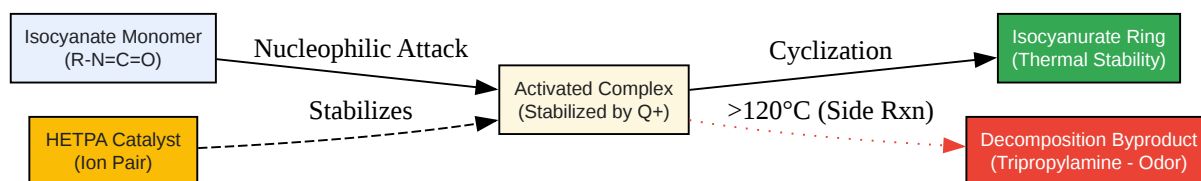
Comparative Performance Data

The following table synthesizes data from industrial patent disclosures comparing catalyst types.

Feature	Potassium Octoate (Standard)	Choline Chloride (Trimethyl)	HETPA-Cl (Tripropyl)
Reaction Profile	Aggressive, "Step" profile	Moderate	Smooth, Linear Rise
Solubility in Polyol	Moderate	Low (often requires glycol carrier)	High (Lipophilic chains)
Thermal Stability	High (>200°C)	Moderate (~180°C)	Low (~100-120°C)
Odor Potential	None	Low (Trimethylamine)	High (Tripropylamine)
Primary Use Case	General purpose PIR	Niche/Specialty	Continuous Lamination

Mechanism of Action (Trimerization)

The quaternary ammonium cation stabilizes the intermediate during the cyclotrimerization of isocyanates into isocyanurate rings, which impart fire resistance to the foam.



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Figure 1: Catalytic cycle of isocyanate trimerization showing the role of HETPA and the thermal decomposition pathway.

Secondary Application: Deep Eutectic Solvents (DES)

As a homolog of Choline Chloride, HETPA-Cl is increasingly investigated in Green Chemistry as a Hydrogen Bond Acceptor (HBA) in Deep Eutectic Solvents.

Hydrophobicity Tuning

Standard Choline Chloride/Urea DESs are highly hydrophilic, making them unsuitable for extracting non-polar bioactive compounds.

- Innovation: Replacing Choline with HETPA introduces three propyl chains, significantly increasing the hydrophobicity of the resulting solvent.
- Application: Extraction of tocopherols, essential oils, or hydrophobic pharmaceutical ingredients where water exclusion is necessary.

Viscosity Implications

Researchers must account for the steric effect.

- Choline (Methyl): Low viscosity, high mobility.
- HETPA (Propyl): Higher viscosity due to increased Van der Waals interactions and steric hindrance disrupting the hydrogen bond network with the donor (e.g., urea).

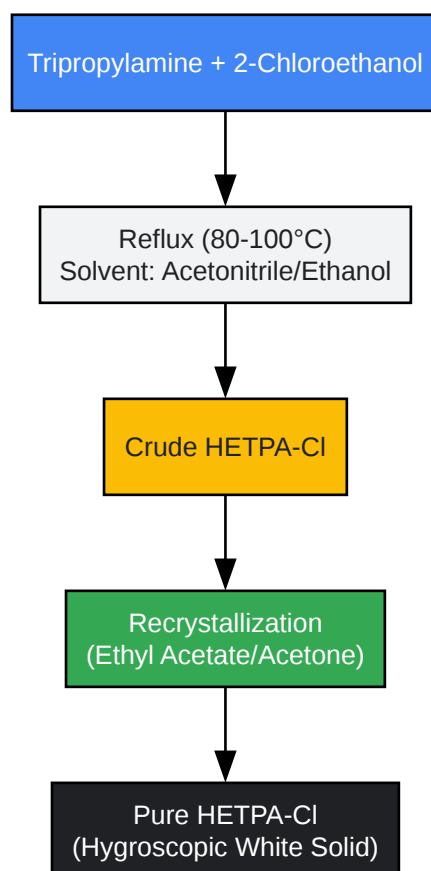
- Recommendation: Use HETPA-based DES at slightly elevated temperatures (40–60°C) to overcome viscosity barriers during extraction.

Synthesis & Experimental Protocol

For researchers requiring high-purity HETPA-Cl for solvent or catalytic studies, the following synthesis protocol is the industry standard.

Synthesis Pathway

The synthesis involves the quaternization of Tripropylamine with 2-Chloroethanol.



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Figure 2: Synthetic pathway for **(2-Hydroxyethyl)tripropylammonium chloride**.

Step-by-Step Protocol

- Reagent Prep: Charge a round-bottom flask with Tripropylamine (1.0 eq) and 2-Chloroethanol (1.1 eq).
- Solvent: Add Acetonitrile (approx. 3-5 volumes) to facilitate mixing and control exotherm.
- Reaction: Heat to reflux (approx. 80°C) for 12–24 hours. Monitor consumption of amine via TLC or GC.
- Isolation: Evaporate solvent under reduced pressure (Rotovap). The product may appear as a viscous oil initially.
- Crystallization: Dissolve the oil in a minimum amount of hot ethanol and precipitate by adding excess cold ethyl acetate or acetone.
- Drying: Filter the white crystals and dry in a vacuum oven at 50°C over P₂O₅ (critical due to hygroscopicity).

Safety Note: 2-Chloroethanol is highly toxic and readily absorbed through skin. Tripropylamine is flammable. All operations must be performed in a fume hood.

References

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